

PXS-5153A tissue sample preparation for crosslink analysis

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Compound Focus: PXS-5153A

Cat. No.: S540662

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PXS-5153A Experimental Overview

PXS-5153A is a potent, selective, and fast-acting dual inhibitor of the lysyl oxidase-like 2 and 3 enzymes (LOXL2/LOXL3). It blocks enzymatic activity almost entirely within 15 minutes and is used to investigate the role of these enzymes in collagen crosslinking and fibrosis models [1]. The primary methodology for analyzing its effect on tissue crosslinks involves quantifying collagen crosslinks and hydroxyproline from freeze-dried tissue samples using UHPLC-ESI-MS/MS [2].

Detailed Experimental Protocol for Crosslink Analysis

Here is the step-by-step method for preparing tissue samples and analyzing crosslinks, as detailed in the study [2].

Step	Procedure Description	Key Details
1. Tissue Collection & Storage	Liver tissue is collected and snap-frozen.	--
2. Freeze-Drying	Lyophilize the snap-frozen tissue samples.	--

Step	Procedure Description	Key Details
3. Sample Weighing & Reduction	Weigh ~10 mg of freeze-dried tissue. Chemically reduce the sample with sodium borohydride (NaBH ₄).	Reduction step stabilizes the crosslinks for analysis.
4. Acid Hydrolysis	Hydrolyze the reduced pellet in 6 M hydrochloric acid (HCl) at 100°C for 24 hours.	--
5. Solid Phase Extraction (SPE)	Extract hydroxyproline and crosslinks from the hydrolysate.	An automated system (e.g., Gilson GX-271 ASPECA) is used.
6. UHPLC-ESI-MS/MS Analysis	Analyze the extracted samples using Ultra-High-Performance Liquid Chromatography coupled with tandem mass spectrometry.	Instrument example: Thermo Dionex UHPLC and TSQ Endura triple quad mass spectrometer.
7. Total Protein Quantification	Determine the total protein in the samples using a commercial kit.	Kit example: QuickZyme Biosciences.

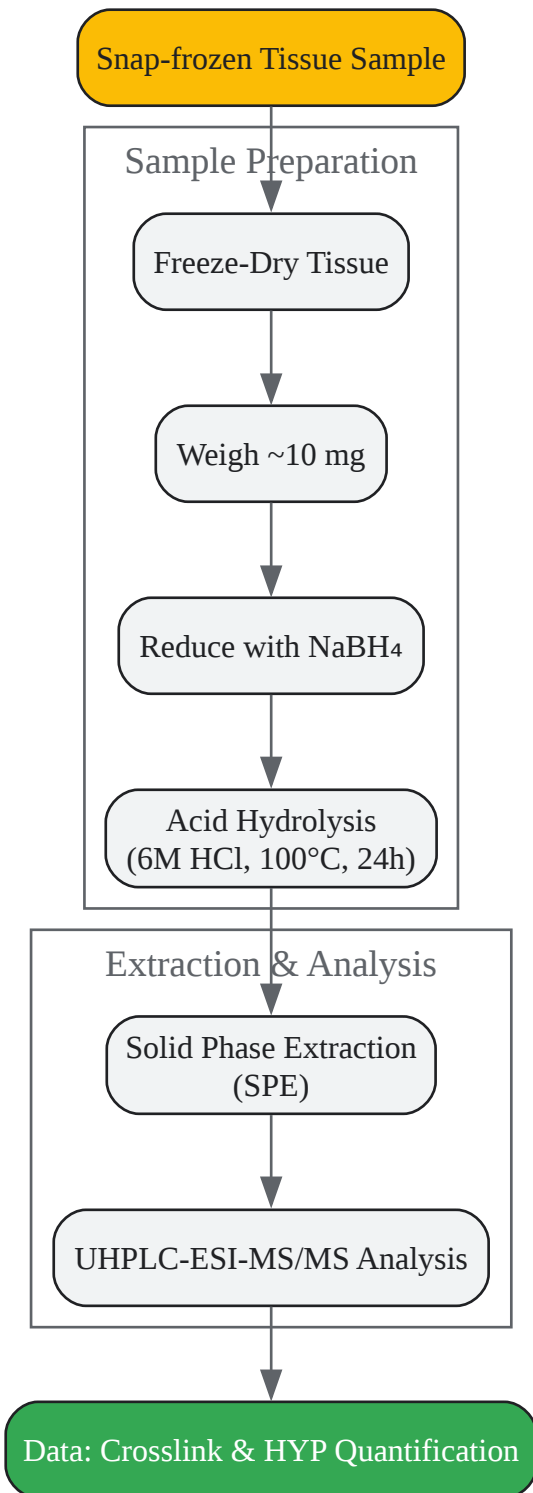
Quantitative Analysis of Crosslinks

The UHPLC-ESI-MS/MS analysis specifically measures the following collagen crosslinks and hydroxyproline, a marker for collagen content. The expected outcome of **PXS-5153A** treatment is a reduction in these metrics [2].

Analyte	Full Name	Significance	Effect of PXS-5153A
HYP	Hydroxyproline	An amino acid specific to collagen; used as a measure of total collagen content.	Reduces HYP content.
DHLNL	Dihydroxylysinoxorleucine	An immature, hydroxyallysine-derived dimeric crosslink.	Significantly reduces formation.
HLNL	Hydroxylysinoxorleucine	An immature, allysine-derived dimeric crosslink.	--

Analyte	Full Name	Significance	Effect of PXS-5153A
PYD	Pyridinoline	A mature, hydroxyallysine-derived trimeric crosslink.	Reduces formation.
DPD	Deoxypyridinoline	A mature, allysine-derived trimeric crosslink.	--

The following diagram illustrates the complete workflow for tissue sample preparation and crosslink analysis.



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Frequently Asked Questions

What is the mechanism of action of PXS-5153A? PXS-5153A is a mechanism-based, fast-acting inhibitor of LOXL2 and LOXL3. It works by blocking the enzymatic activity of LOXL2/3, which is the initial step in the formation of covalent collagen crosslinks. This inhibition dose-dependently reduces collagen oxidation and the subsequent formation of both immature (e.g., DHLNL) and mature (e.g., PYD) crosslinks [2] [1].

What in vivo dosing regimens were used in the liver fibrosis study? In a CCl₄-induced liver fibrosis model in rats, PXS-5153A was administered therapeutically orally after 3 weeks of disease induction. The dosing regimens were [2]:

- **3 mg/kg** once daily
- **10 mg/kg** once daily
- **10 mg/kg** three times per week Treatment continued for the remainder of the study and successfully reduced collagen content and crosslinks.

How selective is PXS-5153A? PXS-5153A demonstrates high selectivity. It is reported to be **>40-fold selective for LOXL2 over both LOX and LOXL1**, and **>700-fold selective over other related amine oxidases** [1]. Its IC₅₀ for LOXL2 is <40 nM across all mammalian species tested, and 63 nM for human LOXL3 [1].

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References

1. - PXS | Monoamine Oxidase | TargetMol 5153 A [targetmol.com]
2. The lysyl oxidase like 2/3 enzymatic inhibitor, PXS - 5153 , reduces... A [pmc.ncbi.nlm.nih.gov]

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